

Odoratone and the Tirucallane Limonoids: A Technical Guide for Drug Discovery

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Compound of Interest

Compound Name: Odoratone

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An In-depth Review of a Promising Class of Bioactive Tetranortriterpenoids

Introduction

Odoratone, a member of the tirucallane-type limonoids, represents a class of highly oxygenated tetranortriterpenoids predominantly found in the Meliaceae family of plants. Initially isolated from *Entandrophragma candollei*, the structure of **odoratone** has been a subject of scientific investigation, with its definitive structure now established as 23R,24S-dihydroxy-22S,25-epoxytirucall-7-en-3-one.[1][2] This guide provides a comprehensive overview of the chemical nature of **odoratone** and the broader class of tirucallane limonoids, their known biological activities, and the methodologies employed in their study. While specific quantitative data and mechanistic pathways for **odoratone** itself remain limited in publicly available research, this document synthesizes the existing knowledge on closely related compounds to provide a valuable resource for researchers, scientists, and drug development professionals.

Limonoids, in general, are recognized for their diverse and potent biological activities, including cytotoxic, anti-inflammatory, antimicrobial, and antifeedant properties.[3][4][5][6] This has positioned them as a promising source of lead compounds in drug discovery.

Chemical Profile of Odoratone

Class: Limonoid (Tetranortriterpenoid) Sub-class: Tirucallane-type Chemical Name: 23R,24S-dihydroxy-22S,25-epoxytirucall-7-en-3-one Molecular Formula: C₃₀H₄₈O₄ Natural Source: *Entandrophragma candollei* (Meliaceae)[1][2]

The tirucallane skeleton is a characteristic feature of this subclass of limonoids, and the specific stereochemistry and functional groups of **odoratone** contribute to its unique chemical properties and, presumably, its biological activity.

Biological Activities of Tirucallane Limonoids from Meliaceae

While specific quantitative data for **odoratone** is not yet widely published, studies on other limonoids isolated from the Meliaceae family, particularly from the genus *Entandrophragma*, provide strong indicators of the potential therapeutic applications of this class of compounds. The following tables summarize representative quantitative data for various biological activities of related limonoids.

Cytotoxic Activity

Limonoids from the Meliaceae family have demonstrated significant cytotoxic effects against various cancer cell lines. This activity is a key area of interest for potential anticancer drug development.

Compound	Cell Line	IC ₅₀ (μM)	Source Species	Citation
Prieurianin	KB-3-1	1.47	<i>Entandrophragma candollei</i>	[2]
Compound 5 (unnamed)	MDA-MB-231	2.0 - 5.9	<i>Entandrophragma angolense</i>	[4][7]
Compound 5 (unnamed)	OVCAR3	2.0 - 5.9	<i>Entandrophragma angolense</i>	[4][7]
Compound 5 (unnamed)	MDA-MB-435	2.0 - 5.9	<i>Entandrophragma angolense</i>	[4][7]
Compound 5 (unnamed)	HT29	2.0 - 5.9	<i>Entandrophragma angolense</i>	[4][7]

Anti-inflammatory Activity

Several limonoids exhibit anti-inflammatory properties, often assessed by their ability to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages.

Compound	Assay	IC ₅₀ (μM)	Source Species	Citation
Encandollens A	NO production in RAW 264.7 cells	Weak inhibition	Entandrophragm a candollei	[8]
Encandollens B	NO production in RAW 264.7 cells	Weak inhibition	Entandrophragm a candollei	[8]

Antimicrobial Activity

The antimicrobial potential of limonoids is another area of active research. The data below is for crude extracts, highlighting the potential of the plant source of **odoratone**.

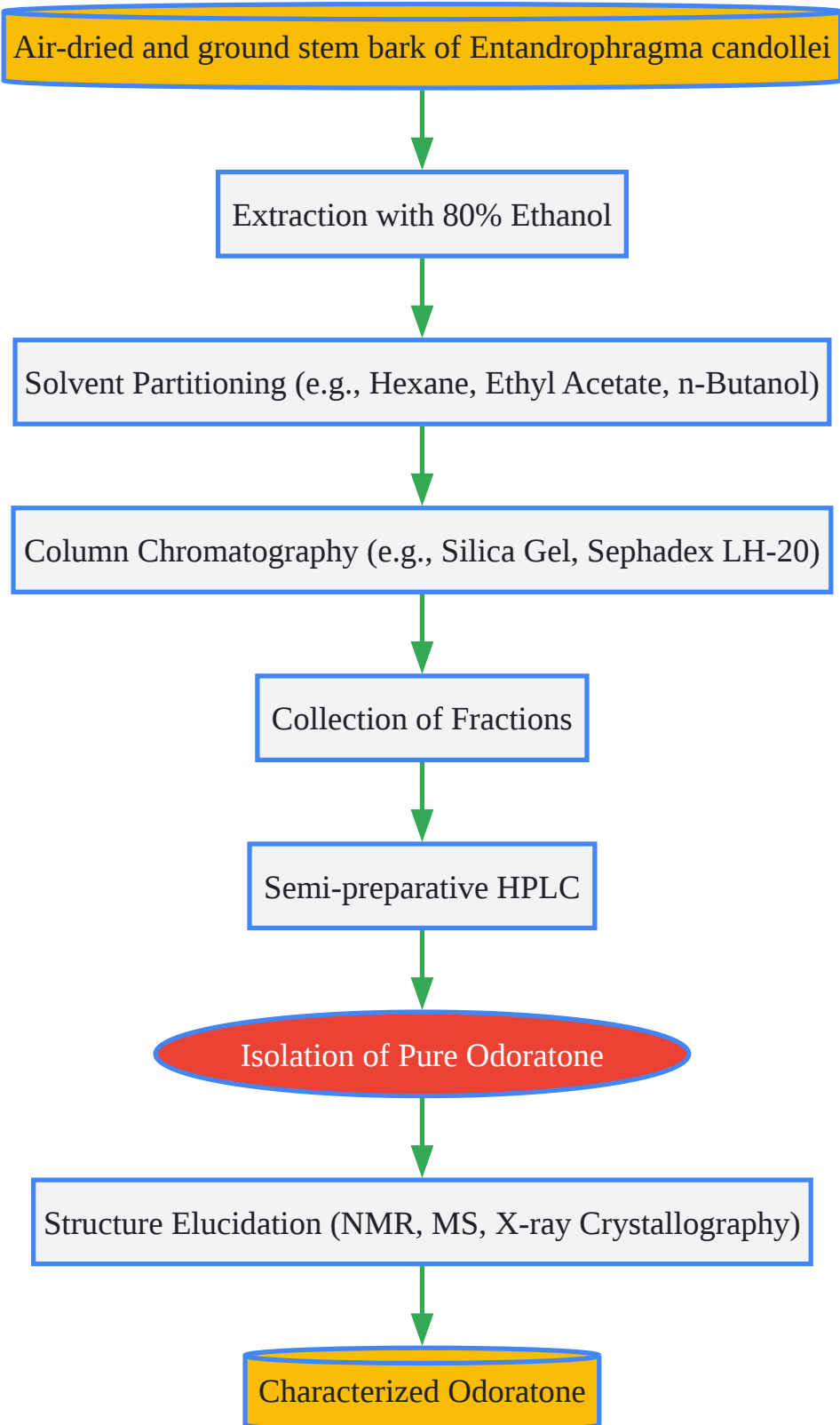
Extract	Organism	MIC (mg/mL)	Source Species	Citation
Methanol Extract	Staphylococcus aureus	11.0	Entandrophragm a angolense	[9]
Methanol Extract	Enterococcus faecalis	9.0	Entandrophragm a angolense	[9]
Methanol Extract	Bacillus subtilis	13.0	Entandrophragm a angolense	[9]
Methanol Extract	Escherichia coli	17.0	Entandrophragm a angolense	[9]
Methanol Extract	Pseudomonas aeruginosa	19.0	Entandrophragm a angolense	[9]
Methanol Extract	Candida albicans	15.0	Entandrophragm a angolense	[9]

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **odoratone** are not extensively documented in a single source. However, a general workflow can be constructed based on methodologies reported for the isolation and characterization of limonoids from *Entandrophragma* species.

General Isolation and Purification Workflow

The isolation of tirucallane limonoids from the stem bark of *Entandrophragma* species typically involves a multi-step process of extraction and chromatography.

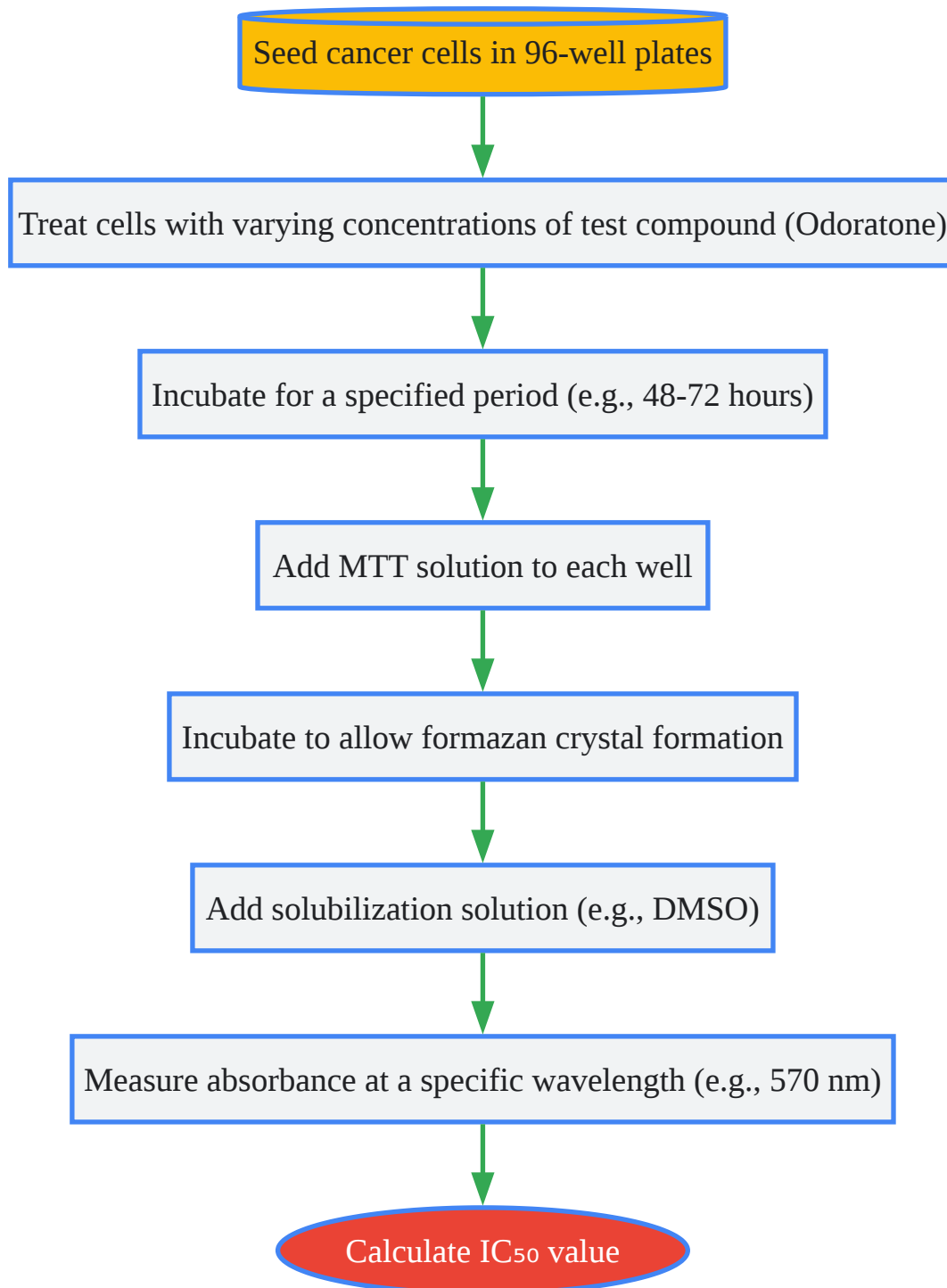


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General workflow for the isolation of **odoratone**.

Cytotoxicity Assay (MTT Assay)

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a standard colorimetric assay for assessing cell metabolic activity and, by extension, cytotoxicity.



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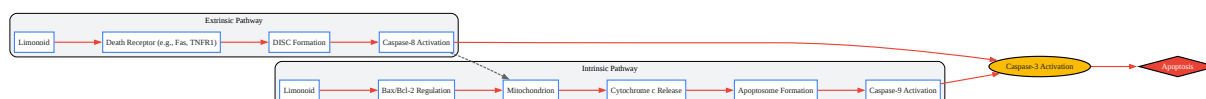
Workflow for a typical MTT cytotoxicity assay.

Signaling Pathways

The precise molecular targets and signaling pathways modulated by **odoratone** have not yet been elucidated. However, research on other limonoids from the Meliaceae family suggests potential mechanisms of action that warrant investigation for **odoratone**. For instance, some limonoids have been shown to induce apoptosis in cancer cells through both intrinsic (mitochondrial) and extrinsic (death receptor) pathways.

Hypothetical Apoptotic Signaling Pathway for Meliaceae Limonoids

The following diagram illustrates a plausible signaling cascade that could be initiated by a bioactive limonoid, leading to programmed cell death.



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Hypothetical apoptotic pathways modulated by Meliaceae limonoids.

Future Directions

The structural elucidation of **odoratone** opens new avenues for research into its biological activities and therapeutic potential. Future studies should focus on:

- **Quantitative Biological Evaluation:** Systematic screening of pure **odoratone** for its cytotoxic, anti-inflammatory, antimicrobial, and other relevant biological activities to determine its potency and selectivity.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways affected by **odoratone** to understand its mode of action.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis of **odoratone** analogs to explore the key structural features responsible for its biological activity, which can guide the design of more potent and selective derivatives.
- **In Vivo Studies:** Evaluation of the efficacy and safety of **odoratone** in preclinical animal models to assess its potential for further drug development.

Conclusion

Odoratone, a tirucallane-type limonoid from *Entandrophragma candollei*, belongs to a class of natural products with significant therapeutic promise. While specific data on **odoratone** itself is currently limited, the well-documented biological activities of related limonoids from the Meliaceae family provide a strong rationale for its further investigation. This technical guide serves as a foundational resource for researchers, summarizing the current knowledge and outlining a roadmap for future studies aimed at unlocking the full therapeutic potential of **odoratone** and its congeners. The detailed methodologies and hypothesized signaling pathways presented herein offer a starting point for the systematic exploration of this intriguing natural product.

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